

Biosynthesis pathway of G-4'G-7S from genistein

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Compound of Interest

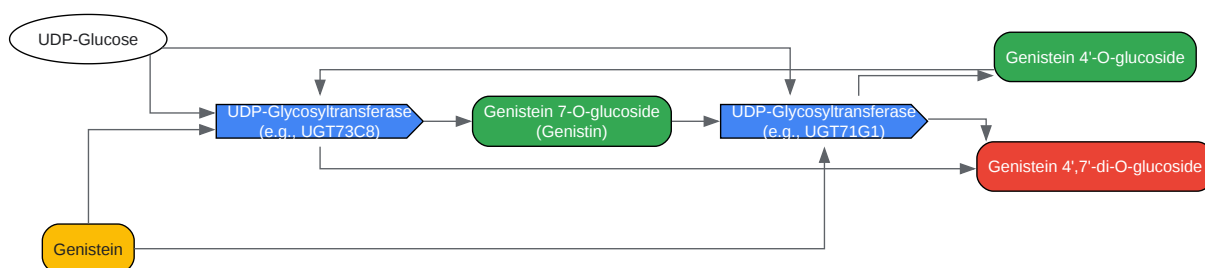
Compound Name: G-4'G-7S
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Biosynthesis Pathway of Genistein Glycosides

Genistein, a prominent isoflavone found in soybeans and other legumes, undergoes glycosylation to form various glycosides. This process is primarily catalyzed by UDP-glycosyltransferases (UGTs), which transfer a glycosyl moiety from an activated sugar donor, such as UDP-glucose, to the genistein molecule. The most common sites of glycosylation are the 7-hydroxyl and 4'-hydroxyl groups, leading to the formation of genistein 7-O-glucoside (genistin), genistein 4'-O-glucoside, and genistein 4',7'-di-O-glucoside.

The biosynthesis of genistein itself originates from the phenylpropanoid pathway. The key enzymatic steps leading to genistein glycosides are outlined below:

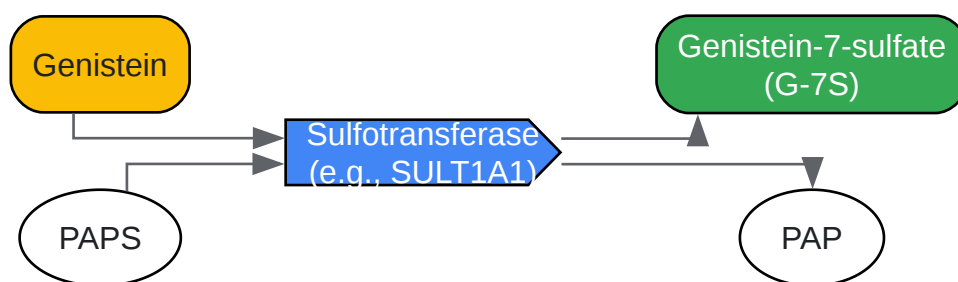


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Biosynthesis of Genistein Glucosides

Enzymatic Sulfation of Genistein

In mammalian systems, genistein and its glycosides undergo phase II metabolism, which includes sulfation. This reaction is catalyzed by sulfotransferases (SULTs), which transfer a sulfonate group from the donor molecule 3'-phosphoadenosine-5'-phosphosulfate (PAPS) to a hydroxyl group of genistein. This process increases the water solubility of genistein, facilitating its excretion. The 7-hydroxyl group is a primary site for sulfation.



Reaction Preparation

Prepare Reaction Mixture
(Genistein, UDP-Glucose, UGT, Buffer)

Enzymatic Reaction

Incubate at 30°C

Analysis

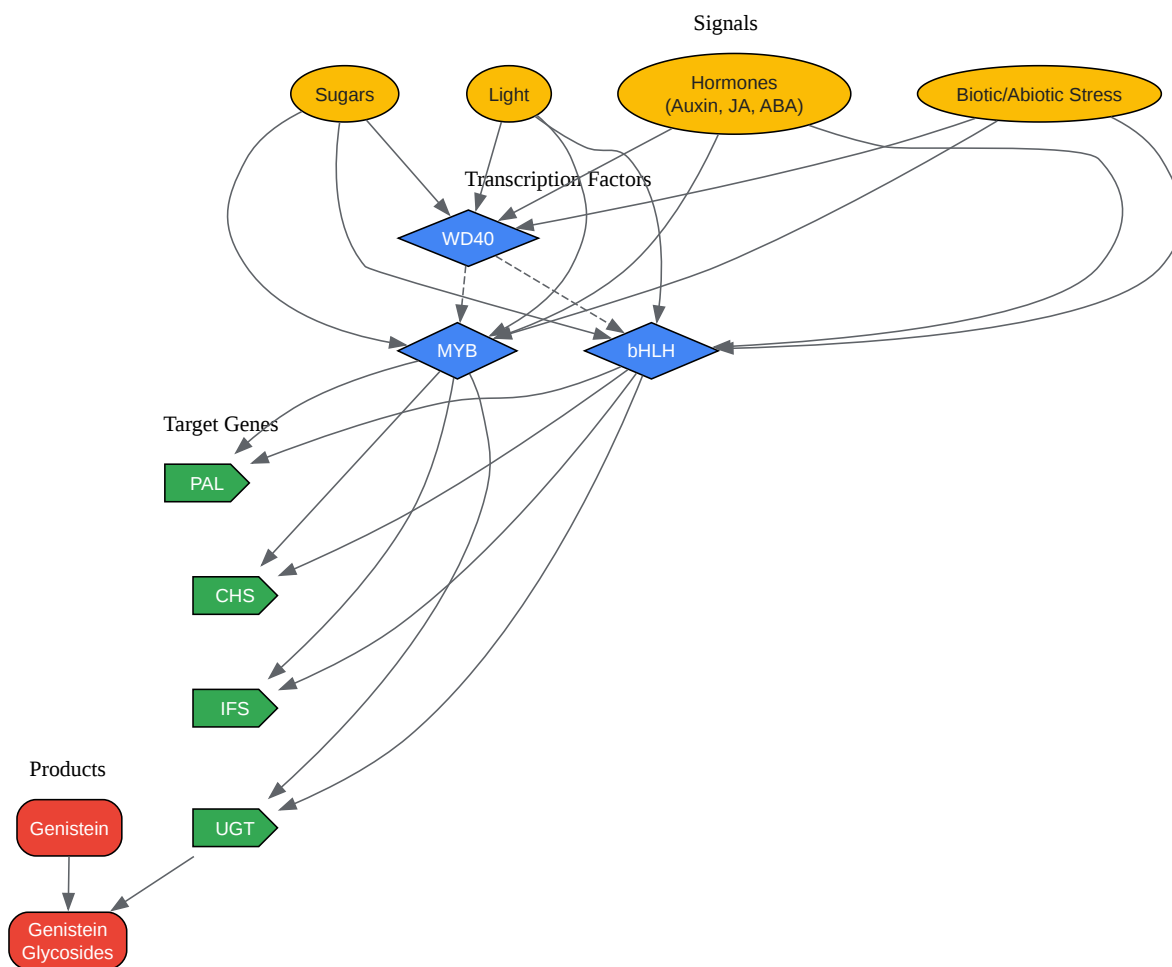
Terminate Reaction
(add Acetonitrile)

Centrifuge

Evaporate Supernatant

Reconstitute in Methanol

HPLC Analysis



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